High-Yield Isolation and Purification of Roburin A: An Application Note and Protocol

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Compound of Interest

Compound Name:	*Roburin A*
CAS No.:	*132864-75-6*
Cat. No.:	*B590706*

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Introduction

Roburin A is a complex dimeric ellagitannin found in the heartwood of oak species, particularly Quercus robur (European Oak).[1] As a member of the hydrolyzable tannins class, **Roburin A** and its related compounds are subjects of increasing interest in pharmacology and drug development due to their potent antioxidant, anti-inflammatory, and potential cell-regulatory properties. Composed of two vescalagin subunits, its intricate structure presents a significant challenge for isolation and purification.[1] This document provides detailed protocols for the high-yield extraction, isolation, and purification of **Roburin A** from Quercus robur heartwood, intended for researchers, scientists, and professionals in drug development.

Data Summary: Physicochemical and Spectroscopic Properties

The following table summarizes key identifiers and properties of **Roburin A**, crucial for its characterization.

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Property	Value / Description	Reference
Molecular Formula	$C_{82}H_{54}O_{52}$	Inferred from dimeric structure
Source	Quercus robur, Quercus petraea heartwood	[1]
Compound Class	Hydrolyzable Tannin (Ellagitannin)	[2]
Structure	Dimer of two vescalagin subunits.	[1]
Key Spectroscopic Features (^{1}H NMR, ^{13}C NMR)	Complex aromatic and sugar moiety signals, characteristic of ellagitannins.	[3][4]
Mass Spectrometry	Fast Atom Bombardment (FAB-MS) is a suitable technique for characterization.	[3][4]

Experimental Protocols

I. Extraction of Crude Ellagitannins from Quercus robur Heartwood

This protocol outlines the initial extraction of a crude mixture of ellagitannins, including **Roburin A**, from oak heartwood.

Materials:

- Quercus robur heartwood, dried and ground to a fine powder
- Acetone
- Distilled water
- Rotary evaporator
- Freeze-dryer

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Procedure:

- Macerate the powdered oak heartwood in an acetone:water (7:3, v/v) solution at a solid-to-solvent ratio of 1:10 (w/v).
- Stir the suspension at room temperature for 24 hours in a sealed container to prevent solvent evaporation.
- Filter the mixture through cheesecloth and then through Whatman No. 1 filter paper to remove solid wood particles.
- Concentrate the filtrate under reduced pressure using a rotary evaporator at a temperature below 40°C to remove the acetone.
- Freeze-dry the remaining aqueous solution to obtain a crude ellagitannin powder.
- Store the crude extract at -20°C until further purification.

II. Fractionation of Crude Extract using Solid Phase Extraction (SPE)

This step serves to enrich the ellagitannin fraction and remove non-polar compounds.

Materials:

- Crude ellagitannin extract
- C18 Sep-Pak cartridges
- Methanol
- Distilled water
- Vacuum manifold

Procedure:

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- Condition a C18 Sep-Pak cartridge by washing with 10 mL of methanol followed by 10 mL of distilled water.
- Dissolve the crude extract in a minimal amount of water and load it onto the conditioned cartridge.
- Wash the cartridge with 20 mL of distilled water to elute highly polar compounds.
- Elute the ellagitannin-enriched fraction with 15 mL of methanol.
- Collect the methanolic fraction and evaporate the solvent under reduced pressure.

III. High-Yield Purification of **Roburin A** by Preparative HPLC

This protocol describes the final purification of **Roburin A** from the enriched ellagitannin fraction using preparative High-Performance Liquid Chromatography (HPLC).

Materials:

- Enriched ellagitannin fraction
- Preparative HPLC system with a Diode Array Detector (DAD)
- Reversed-phase C18 preparative column (e.g., 250 x 21.2 mm, 10 µm)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Fraction collector

Procedure:

- Dissolve the enriched ellagitannin fraction in Mobile Phase A.
- Filter the sample through a 0.45 µm syringe filter before injection.

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- Set up the preparative HPLC system with the following gradient conditions:
  - 0-10 min: 5% B
  - 10-50 min: Gradient from 5% to 40% B
  - 50-60 min: Gradient from 40% to 95% B (column wash)
  - 60-70 min: Re-equilibration at 5% B
- Set the flow rate to 15 mL/min and the detection wavelength to 280 nm.
- Inject the sample and collect fractions corresponding to the major peaks. **Roburin A**, being a dimer, will have a longer retention time than its monomeric constituents like vescalagin and castalagin.
- Analyze the collected fractions by analytical HPLC to assess purity.
- Pool the fractions containing pure **Roburin A** and remove the solvent by lyophilization.
- Store the purified **Roburin A** at -80°C.

Note on Yield: While this protocol is designed for high-yield purification, specific quantitative yields for pure **Roburin A** are not well-documented in the literature. The yield is dependent on the age and origin of the oak wood. The total ellagitannin content in oak can range from 10 to 18 mg/g of wood, with castalagin being the most abundant.[5] **Roburin A**, as a dimer, is present in lower concentrations.

Characterization of Purified **Roburin A**

The identity and purity of the isolated **Roburin A** should be confirmed using spectroscopic methods.

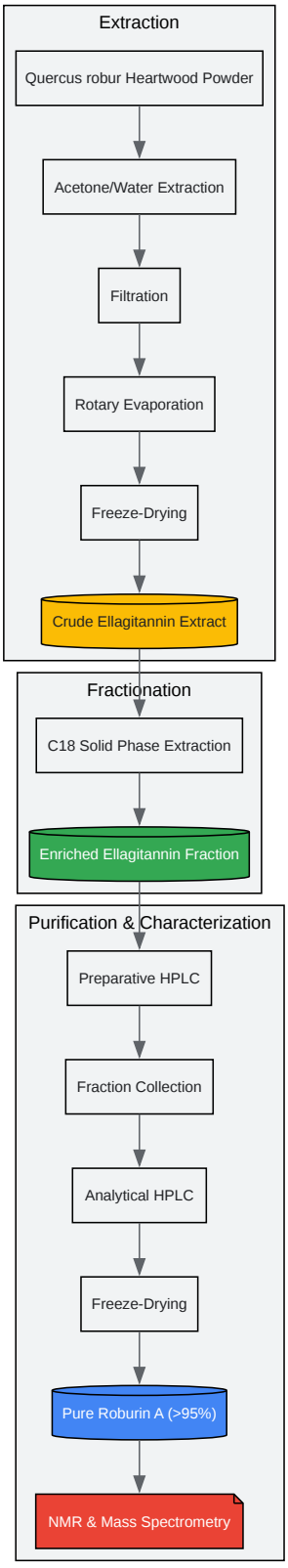
- High-Resolution Mass Spectrometry (HRMS): Utilize FAB-MS or ESI-MS to confirm the molecular weight and fragmentation pattern consistent with the dimeric structure of **Roburin A**.[3][4]

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- Nuclear Magnetic Resonance (NMR) Spectroscopy: Acquire 1D (^{1}H, ^{13}C) and 2D (COSY, HSQC, HMBC) NMR spectra in a suitable deuterated solvent (e.g., acetone-d_6 or methanol-d_4). The complex spectra should be compared with published data for **Roburin A** to confirm its structure.[3][4]

Visualizations

Experimental Workflow



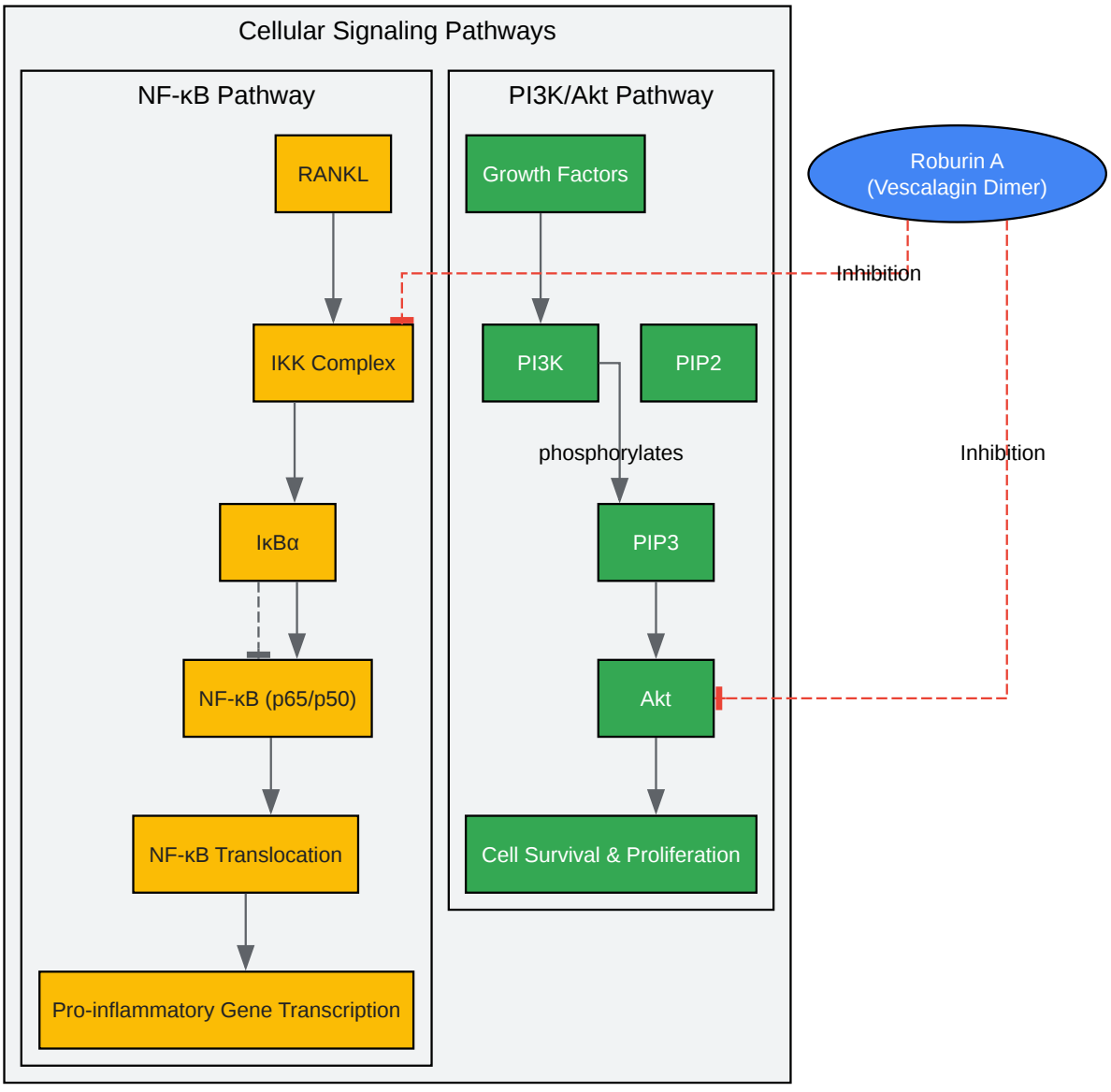
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Caption: Workflow for the isolation and purification of **Roburin A**.

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Postulated Signaling Pathway Modulation

Roburin A is a dimer of vescalagin. Its stereoisomer, castalagin, has been shown to inhibit key inflammatory and cell survival signaling pathways. This diagram illustrates the postulated inhibitory effects of vescalagin/castalagin dimers on the NF-κB and PI3K/Akt pathways.[3]



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